

Unveiling Grandiuvarin A: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: *Grandiuvarin A*

Cat. No.: *B13412439*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and isolation of **Grandiuvarin A**, a natural product isolated from the bark of *Uvaria grandiflora*. This document is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Chemical Structure and Properties

Grandiuvarin A is an aromatic compound first described by Ankisetty and colleagues in 2006. Its chemical structure was elucidated through extensive spectroscopic analysis, particularly two-dimensional Nuclear Magnetic Resonance (NMR) techniques.

Table 1: Chemical Properties of **Grandiuvarin A**

Property	Value	Source
Molecular Formula	C24H24O7	--INVALID-LINK--
Molecular Weight	424.44 g/mol	Calculated
Appearance	Viscous oil	--INVALID-LINK--
IUPAC Name	Data not available in the provided search results.	-

Chemical Structure:

A definitive 2D or 3D chemical structure diagram for **Grandiuvarin A** is not available in the provided search results. The primary literature would be required to depict this accurately.

Spectroscopic Data

The structural elucidation of **Grandiuvarin A** relied heavily on NMR and Mass Spectrometry. While the complete raw data is found in the primary literature, a summary of the key spectroscopic data is presented below.

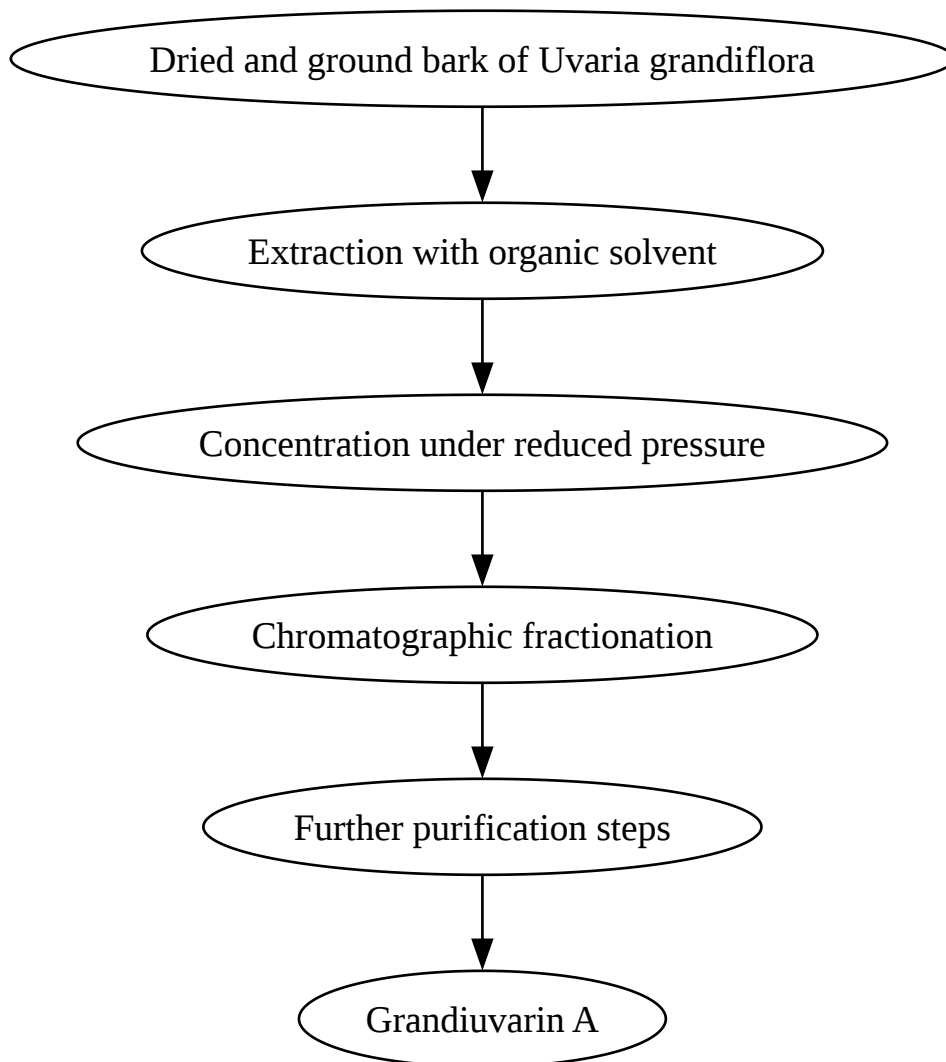
Table 2: Summary of Key Spectroscopic Data for **Grandiuvarin A**

Technique	Key Observations	Source
HRESIMS	Provided the molecular formula C ₂₄ H ₂₄ O ₇ .	--INVALID-LINK--
¹ H NMR	Signals corresponding to aromatic protons, olefinic protons, oxymethylene protons, an epoxy methine, and an acetyl methyl group were observed.	--INVALID-LINK--
¹³ C NMR & DEPT	Revealed the presence of methyl, methylene, methine, and quaternary carbons consistent with the proposed structure.	--INVALID-LINK--
2D NMR (COSY, HMQC, HMBC)	Established the connectivity of the proton and carbon skeletons, confirming the final structure.	--INVALID-LINK--

Experimental Protocols

Isolation of Grandiuvarin A

The following is a detailed methodology for the isolation of **Grandiuvarin A** from the bark of *Uvaria grandiflora* as described in the primary literature.



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